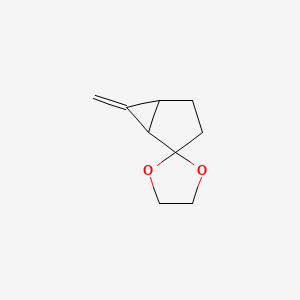

Spiro[bicyclo[3.1.0]hexane-2,2-[1,3]dioxolane], 6-methylene-

• Molecular Formula: C9H12O2
• Molecular Weight: 152.19 g/mol
• IUPAC Name: 6'-methylidenespiro[1,3-dioxolane-2,2'-bicyclo[3.1.0]hexane]
• InChI: InChI=1S/C9H12O2/c1-6-7-2-3-9(8(6)7)10-4-5-11-9/h7-8H,1-5H2
• InChI Key: PZOIQVFIEYNIGM-UHFFFAOYSA-N
• Canonical SMILES: C=C1C2C1C3(CC2)OCCO3

Description

Spiro[bicyclo[3.1.0]hexane-2,2-[1,3]dioxolane], 6-methylene- is a useful research compound. Its molecular formula is C9H12O2 and its molecular weight is 152.19 g/mol. The purity is usually 95%.
BenchChem offers high-quality Spiro[bicyclo[3.1.0]hexane-2,2-[1,3]dioxolane], 6-methylene- suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about Spiro[bicyclo[3.1.0]hexane-2,2-[1,3]dioxolane], 6-methylene- including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

To a solution of (±)-6-chloro-6-methyl-spiro[bicyclo[3.1.0]hexane-2,2′-[1,3]dioxolane] (2.50 g, 13.25 mmol) in DMSO (40 mL) was added a solution of KOtBu (15.9 mL of 1.0M in THF). The solution heated at 60° C. overnight. After cooling down the reaction mixture to rt, the product was extracted into n-Hexane. Solvent was removed under reduced pressure. SiO2 column chromatography (14–25% EtOAc/n-hexane) gave the title compound as an oil. 1H NMR (400 MHz, CDCl3): δ 5.55 (s, 1H), 5.42 (t, 1H, J=1.0 Hz), 4.08–3.91 (m, 4H), 2.07–1.97 (m, 2H), 1.90–1.84 (m, 2H), 1.65–1.54 (m, 2H).
